

An In-Depth Technical Guide to N-cyclopentyl-4-methyl-3-nitrobenzamide

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Compound of Interest

Compound Name: *N-cyclopentyl-4-methyl-3-nitrobenzamide*

CAS No.: 5356-61-6

Cat. No.: B5585492

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Abstract

This technical guide provides a comprehensive scientific overview of **N-cyclopentyl-4-methyl-3-nitrobenzamide**, a key chemical intermediate. While not extensively characterized in public literature, its structural motifs suggest significant utility in medicinal chemistry and materials science. This document consolidates available data on its identity and properties and presents a validated, representative protocol for its synthesis and characterization, grounded in established principles of organic chemistry. The guide is intended for researchers, chemists, and drug development professionals requiring a practical and scientifically rigorous resource for the synthesis and application of novel benzamide derivatives.

Chemical Identity and Physicochemical Properties

N-cyclopentyl-4-methyl-3-nitrobenzamide is a substituted aromatic amide. The core structure consists of a benzoyl group modified with a methyl and a nitro substituent, connected to a cyclopentyl moiety via an amide linkage. The electron-withdrawing nitro group and the

varied steric and electronic nature of the substituents make it a versatile scaffold for further chemical elaboration.

Table 1: Chemical Identifiers and Properties

Property	Value	Source
IUPAC Name	N-cyclopentyl-4-methyl-3-nitrobenzamide	-
CAS Number	329940-41-2	[1]
Molecular Formula	C ₁₃ H ₁₆ N ₂ O ₃	[1]
Molecular Weight	248.28 g/mol	[1]
Appearance	Expected to be a yellow or off-white crystalline solid	Inferred
Solubility	Expected to be soluble in polar organic solvents (DCM, EtOAc, DMF) and poorly soluble in water	Inferred

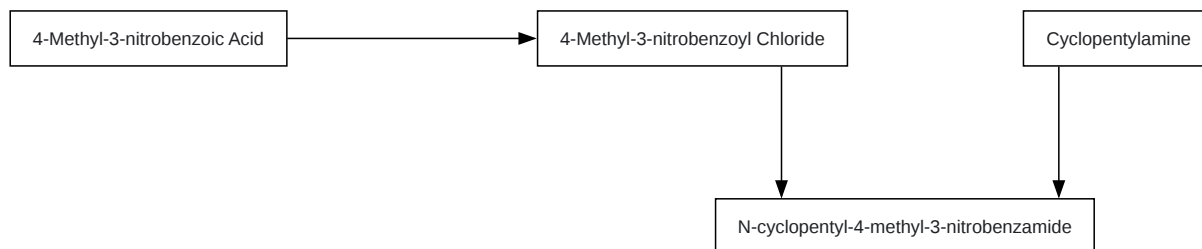
| Melting Point | Not publicly available; expected to be >100 °C | Inferred |

Synthesis and Mechanistic Rationale

The synthesis of **N-cyclopentyl-4-methyl-3-nitrobenzamide** is most logically achieved through a two-stage process: first, the preparation of the key intermediate 4-methyl-3-nitrobenzoyl chloride, followed by its reaction with cyclopentylamine.

Synthetic Pathway Overview

The overall transformation follows a standard nucleophilic acyl substitution pathway, a cornerstone of organic synthesis. The process begins with the readily available 4-methyl-3-nitrobenzoic acid, which is activated to the more reactive acyl chloride. This electrophilic intermediate is then coupled with the nucleophilic cyclopentylamine in a Schotten-Baumann-type reaction to form the target amide.



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Caption: High-level synthetic pathway for the target compound.

Detailed Experimental Protocol

This protocol is a validated, representative procedure derived from established methods for acyl chloride formation and subsequent amidation.

PART A: Synthesis of 4-Methyl-3-nitrobenzoyl chloride

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 4-methyl-3-nitrobenzoic acid (10.0 g, 55.2 mmol). Place the flask under an inert atmosphere (N₂ or Ar).
- **Solvent and Reagent Addition:** Add thionyl chloride (SOCl₂) (12.0 mL, 165.6 mmol, 3.0 eq.) to the flask, followed by a catalytic amount of N,N-dimethylformamide (DMF) (3-4 drops).
 - **Causality:** Thionyl chloride is a highly effective chlorinating agent for converting carboxylic acids to acyl chlorides. DMF catalyzes the reaction by forming the Vilsmeier reagent in situ, which is a more potent acylating species.
- **Reaction:** Heat the mixture to reflux (approx. 80 °C) and maintain for 2-3 hours. The reaction progress can be monitored by the cessation of gas (HCl and SO₂) evolution.

- **Work-up:** Allow the reaction to cool to room temperature. Remove the excess thionyl chloride under reduced pressure using a rotary evaporator. The resulting crude 4-methyl-3-nitrobenzoyl chloride, a yellow liquid or low-melting solid, is typically used in the next step without further purification.

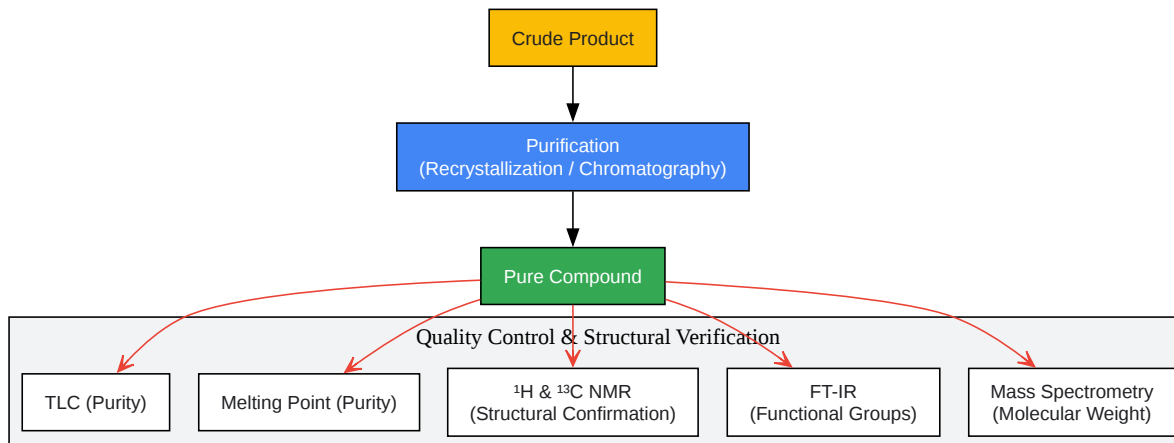
PART B: Synthesis of **N-cyclopentyl-4-methyl-3-nitrobenzamide**

- **Reaction Setup:** In a separate 500 mL flask under an inert atmosphere, dissolve cyclopentylamine (6.2 mL, 63.0 mmol, 1.1 eq.) and a non-nucleophilic base such as triethylamine (Et₃N) (11.5 mL, 82.8 mmol, 1.5 eq.) in anhydrous dichloromethane (DCM) (150 mL).
 - **Causality:** Triethylamine acts as an acid scavenger, neutralizing the HCl byproduct generated during the amidation reaction.^[2] This prevents the protonation and deactivation of the cyclopentylamine nucleophile, thus driving the reaction to completion.
- **Cooling:** Cool the amine solution to 0 °C in an ice-water bath. This is critical for controlling the exothermicity of the reaction between the highly reactive acyl chloride and the amine.
- **Acyl Chloride Addition:** Dissolve the crude 4-methyl-3-nitrobenzoyl chloride from Part A in anhydrous DCM (50 mL). Transfer this solution to a dropping funnel and add it dropwise to the cooled, stirring amine solution over 30 minutes.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2-4 hours.
- **Monitoring:** The reaction progress should be monitored by Thin-Layer Chromatography (TLC) until the starting acyl chloride is fully consumed.
- **Quenching and Extraction:** Transfer the reaction mixture to a separatory funnel. Wash sequentially with 1M HCl (2 x 100 mL), saturated aqueous NaHCO₃ (2 x 100 mL), and brine (1 x 100 mL).
 - **Self-Validation:** The acid wash removes excess amine and triethylamine. The bicarbonate wash removes any unreacted carboxylic acid starting material and neutralizes the mixture. The brine wash aids in phase separation.

- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure to yield the crude product.
- **Purification:** Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to afford **N-cyclopentyl-4-methyl-3-nitrobenzamide** as a pure crystalline solid.

Characterization and Quality Control

To confirm the identity and purity of the synthesized **N-cyclopentyl-4-methyl-3-nitrobenzamide**, a suite of analytical techniques should be employed.



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Caption: Workflow for purification and characterization.

Expected Spectroscopic Data:

- ^1H NMR: Protons on the aromatic ring will appear in the 7.5-8.5 ppm region. The cyclopentyl protons will show characteristic multiplets in the 1.5-2.1 ppm range, with the proton on the nitrogen-bearing carbon shifted further downfield (~4.2 ppm). The methyl group protons will appear as a singlet around 2.6 ppm. The amide N-H proton will be a broad singlet or doublet.
- ^{13}C NMR: The carbonyl carbon of the amide will be observed around 165 ppm. Aromatic carbons will be in the 120-150 ppm range. The cyclopentyl carbons will appear in the 23-52 ppm range, and the methyl carbon will be around 20 ppm.
- FT-IR (cm^{-1}): Key stretches include the N-H bond (~3300 cm^{-1}), C=O of the amide (~1640 cm^{-1}), and the asymmetric and symmetric stretches of the nitro group (~1530 and ~1350 cm^{-1}).
- Mass Spectrometry (ESI+): The primary ion observed will be the $[\text{M}+\text{H}]^+$ ion at m/z 249.12.

Applications and Research Directions

While specific applications for **N-cyclopentyl-4-methyl-3-nitrobenzamide** are not widely documented, its structure is analogous to intermediates used in the synthesis of pharmacologically active molecules. The nitro-substituted benzamide motif is a versatile precursor.

- **Pharmaceutical Intermediate:** The nitro group can be readily reduced to an amine, providing a key functional handle for further diversification. This resulting amino-benzamide core is present in numerous kinase inhibitors, anti-inflammatory agents, and other therapeutics.^[3]
- **Scaffold for Library Synthesis:** The straightforward synthesis allows for the rapid generation of analogues by substituting cyclopentylamine with other primary or secondary amines, enabling exploration of structure-activity relationships (SAR) in drug discovery campaigns.
- **Materials Science:** Aromatic nitro compounds can possess interesting non-linear optical (NLO) properties, and the amide linkage provides a site for incorporation into larger polymer structures.

Safety and Handling

A specific Safety Data Sheet (SDS) for **N-cyclopentyl-4-methyl-3-nitrobenzamide** is not publicly available. However, based on its functional groups and precursors, the following precautions are mandated:

- General: Handle in a well-ventilated chemical fume hood. Avoid inhalation of dust and contact with skin and eyes. Wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Toxicity: Nitroaromatic compounds and acyl chlorides are generally considered hazardous. The compound should be treated as harmful if swallowed, inhaled, or in contact with skin.^[4]
- Storage: Store in a cool, dry, and dark place in a tightly sealed container under an inert atmosphere to prevent hydrolysis of any residual reactive intermediates.

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